

The Potential of Sodium Bromide in Molten Salt Batteries: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Sodium bromide*

Cat. No.: *B107317*

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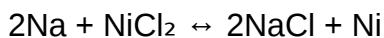
For Researchers, Scientists, and Drug Development Professionals

Introduction

Molten salt batteries, particularly sodium-metal halide systems like the ZEBRA (Zeolite Battery Research Africa) battery, are a promising technology for large-scale energy storage due to their high energy density, long cycle life, and the abundance of raw materials.[1][2] A key area of research is the reduction of their high operating temperatures (typically 270-350°C) to lower costs and improve longevity.[1][3] This technical guide explores the emerging potential of **sodium bromide** (NaBr) as a key component in the molten salt electrolyte to address this challenge and enhance overall battery performance. The addition of NaBr to the standard sodium tetrachloroaluminate (NaAlCl₄) electrolyte in sodium-nickel chloride (Na/NiCl₂) batteries has been shown to significantly improve ionic conductivity and reduce cell impedance, paving the way for intermediate-temperature operation.[4][5]

Core Principles and Electrochemical Reactions

A standard Na/NiCl₂ battery consists of a molten sodium anode, a solid β'' -alumina ceramic electrolyte that selectively conducts Na⁺ ions, and a cathode composed of nickel powder and sodium chloride (NaCl) immersed in a secondary molten salt electrolyte, NaAlCl₄.[6] The overall cell reaction is:



The introduction of **sodium bromide** as an additive primarily modifies the composition and properties of the secondary electrolyte. By partially or fully replacing NaCl with NaBr, the melting point of the electrolyte can be lowered, and the ionic conductivity can be enhanced.[\[4\]](#) This allows the battery to operate efficiently at lower temperatures.

The fundamental electrochemical reactions at the electrodes remain the same, but the kinetics and transport properties within the cathode compartment are altered. The presence of bromide ions influences the dissolution and precipitation of sodium halides and the morphology of the nickel electrode during cycling.[\[5\]](#)

Quantitative Performance Data

The inclusion of **sodium bromide** in the electrolyte has a demonstrable impact on the electrochemical performance of sodium-metal halide batteries. The following tables summarize the key quantitative data available from recent research, comparing standard cells with NaBr-modified cells.

Performance Metric	Standard Na/NiCl ₂ Cell	NaBr-Modified Na/NiCl ₂ Cell	Reference
Operating Temperature	270 - 350 °C	150 - 190 °C	[7] [8]
Energy Density	~90 - 120 Wh/kg	Up to 174 Wh/kg (at 33.3 mA/cm ²)	[2] [9]
Power Density	~180 W/kg	Data not explicitly available	[9]
Coulombic Efficiency	~100%	~100%	[2]
Capacity Retention	~33% at 0.5C	~80% at 0.5C	[9]
Cycle Life	>1000 cycles (at 190°C)	Stable cycling demonstrated at 150°C	[4] [7]

Electrolyte Property	Standard NaAlCl ₄	NaAlCl ₄ with NaBr	Reference
Ionic Conductivity (Solid State, 30°C)	$\sim 3.9 \times 10^{-6}$ S/cm	1.2×10^{-5} S/cm (for NaAlBr ₄)	[5][10]
Melting Point	~ 157 °C	Lowered (eutectic dependent)	[4]

Experimental Protocols

Detailed, step-by-step experimental protocols for the fabrication of NaBr-containing molten salt batteries are not extensively published in a consolidated format. However, based on available literature, the following general methodologies can be outlined.

Preparation of the NaBr-Containing Cathode

The cathode is a composite material typically consisting of the active material (e.g., Ni), the sodium halide (NaCl and/or NaBr), and other additives to improve performance.

Materials:

- Nickel (Ni) powder
- Sodium chloride (NaCl) powder
- **Sodium bromide (NaBr) powder**
- Pore former (e.g., decomposable polymer) - optional, to improve morphology[5]
- Sulfur or iron sulfide - optional, as additives to stabilize the electrode[2]

General Procedure:

- **Mixing:** The constituent powders (Ni, NaCl, NaBr, and any other additives) are thoroughly mixed in the desired molar ratio. For a 50 mol% NaBr substitution, the molar ratio of NaCl to NaBr would be 1:1. The ratio of Ni to the total sodium halide content is a critical parameter, with ratios of 1.25 or higher showing good performance.[7]

- Granulation: The mixed powder is pressed into a sheet and then granulated to a specific size range (e.g., 300 μm to 1 mm). This process helps in achieving a uniform packing density within the cathode compartment.
- Heat Treatment (if applicable): If a pore former is used, a heat treatment step is required to decompose the polymer and create a porous structure.

Preparation of the Molten Salt Electrolyte

The secondary electrolyte is typically prepared by mixing and melting the constituent salts.

Materials:

- Aluminum chloride (AlCl_3)
- Sodium chloride (NaCl)
- **Sodium bromide** (NaBr)

General Procedure:

- Mixing: Anhydrous AlCl_3 , NaCl , and NaBr are mixed in the desired molar ratio in an inert atmosphere (e.g., an argon-filled glovebox) to prevent moisture contamination.
- Melting: The mixture is heated to a temperature above its melting point (e.g., 300°C) to form a homogeneous molten salt.
- Purification (optional): The molten salt may undergo a purification step, such as electrolysis, to remove impurities.

Cell Assembly

The assembly of a Na/NiCl_2 cell is typically done in the discharged state, which avoids the handling of highly reactive molten sodium.

Components:

- Anode current collector

- Molten sodium (formed in-situ during the first charge)
- β'' -alumina solid electrolyte (BASE) tube
- Prepared NaBr-containing cathode granules
- Prepared molten salt secondary electrolyte
- Cathode current collector
- Cell casing and sealing components

General Assembly Procedure (in an inert atmosphere):

- The β'' -alumina tube is placed in the cell casing.
- The cathode granules (Ni/NaCl/NaBr mixture) are filled into the β'' -alumina tube.
- The molten secondary electrolyte (NaAlCl₄-NaBr) is vacuum-infiltrated into the porous cathode structure.
- The cathode current collector is inserted into the cathode compartment.
- The anode compartment is prepared, which will house the molten sodium once it is formed during the initial charging cycle.
- The cell is hermetically sealed. The use of lower operating temperatures enabled by NaBr may allow for the use of polymer seals instead of more expensive glass or ceramic-to-metal seals.^[7]

Electrochemical Testing

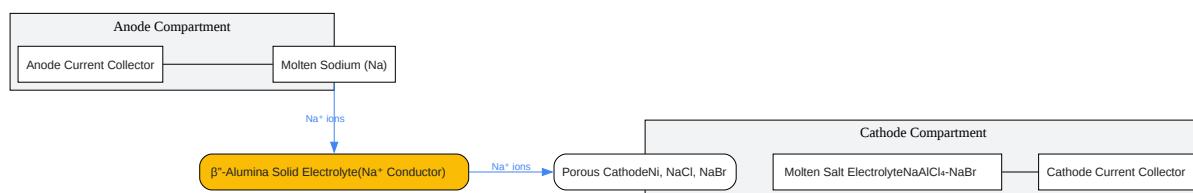
Procedure:

- Heating: The assembled cell is placed in a furnace and heated to the desired operating temperature (e.g., 175°C).^[4]
- Initial Charging: The first charge is critical as it forms the molten sodium anode from the sodium chloride and **sodium bromide** in the cathode.

- Galvanostatic Cycling: The cell is charged and discharged at constant current densities (C-rates) between defined voltage limits to determine its capacity, coulombic efficiency, and cycle life.
- Electrochemical Impedance Spectroscopy (EIS): EIS is used to measure the impedance of the cell and its components to understand the effect of NaBr on the ionic conductivity and charge transfer resistance.[5]

Visualizations

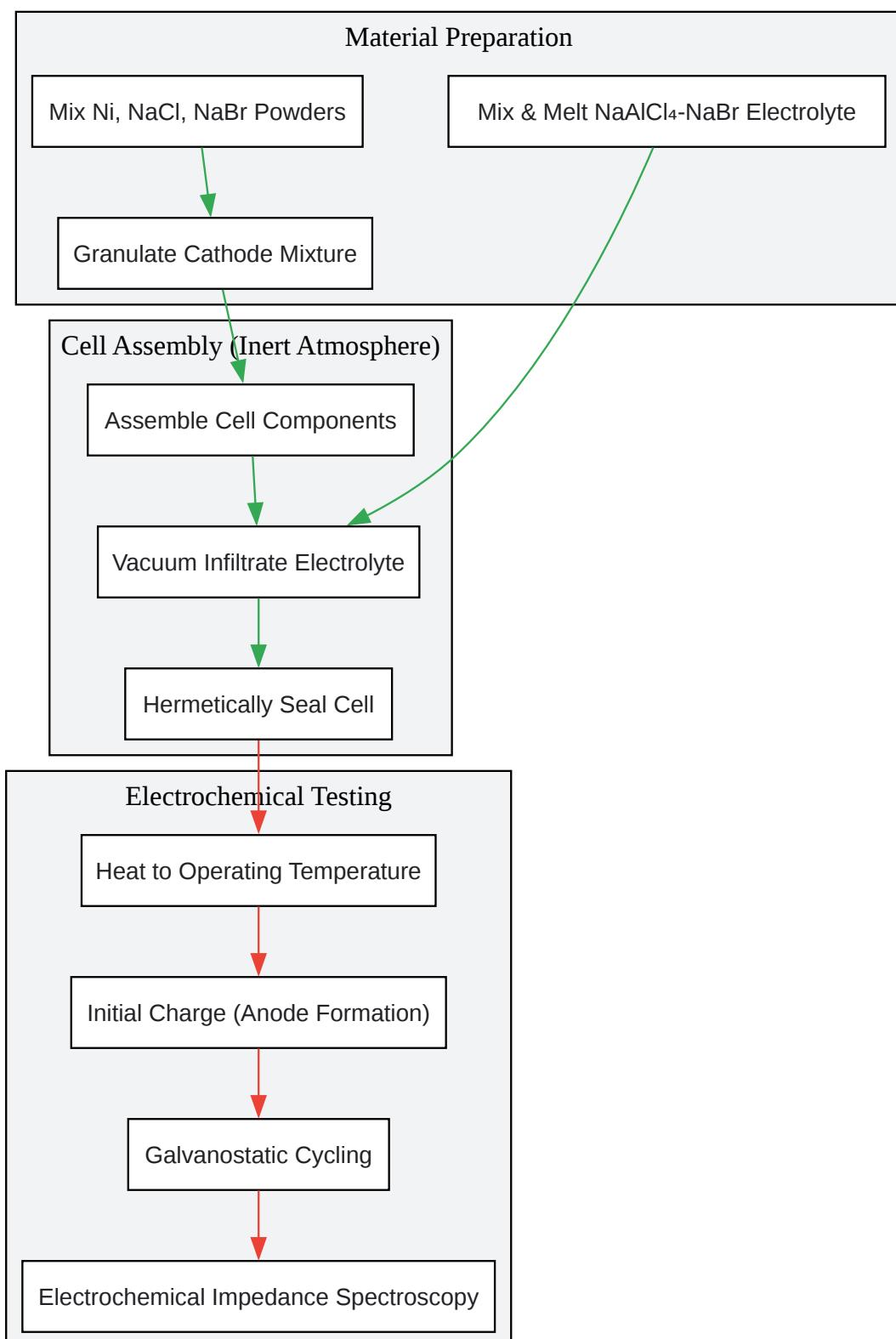
Logical Relationship of Battery Components



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Caption: Logical relationship of components in a NaBr-modified molten salt battery.

Experimental Workflow for Cell Fabrication and Testing

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Caption: General experimental workflow for fabricating and testing NaBr-modified cells.

Conclusion and Future Outlook

The incorporation of **sodium bromide** into the molten salt electrolyte of sodium-nickel chloride batteries presents a compelling strategy for lowering the operating temperature and enhancing performance. The available data indicates a significant improvement in energy density and capacity retention at intermediate temperatures. However, to fully realize the potential of NaBr-modified molten salt batteries, further research is required to:

- Optimize Electrolyte Composition: Systematically investigate the optimal molar ratio of NaBr in the NaAlCl₄ electrolyte to maximize ionic conductivity and electrochemical stability at lower temperatures.
- Long-Term Cycling Stability: Conduct extensive long-term cycling tests to fully characterize the cycle life and degradation mechanisms of NaBr-containing cells.
- Detailed Protocol Development: Establish and publish detailed, standardized protocols for the preparation and assembly of these batteries to ensure reproducibility and facilitate further research and development.
- Cost-Performance Analysis: Perform a thorough cost-performance analysis to quantify the economic benefits of lower operating temperatures and the use of potentially less expensive sealing materials.

By addressing these areas, the scientific and research community can further advance the development of **sodium bromide**-based molten salt batteries as a viable and cost-effective solution for large-scale energy storage applications.

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- To cite this document: BenchChem. [The Potential of Sodium Bromide in Molten Salt Batteries: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107317#exploring-sodium-bromide-s-potential-in-molten-salt-batteries>]

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